

An In-depth Technical Guide to 4-Amino-2,3-dichlorophenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Amino-2,3-dichlorophenol

Cat. No.: B042498

[Get Quote](#)

Introduction

4-Amino-2,3-dichlorophenol, a significant chemical intermediate, plays a crucial role in the fine chemicals and pharmaceutical sectors.^[1] Identified by its CAS number 39183-17-0, this compound is a versatile building block essential for the synthesis of advanced therapeutic agents and other high-value chemical products.^{[1][2]} Its unique molecular structure, which includes an amino group and two chlorine atoms on a phenol ring, provides specific chemical properties that are leveraged in various industrial and research applications.^[1] This guide provides a comprehensive overview of its chemical properties, a detailed experimental protocol for its synthesis, and its applications in drug development.

Core Chemical and Physical Properties

The fundamental properties of **4-Amino-2,3-dichlorophenol** are summarized below. This data is critical for its handling, storage, and application in synthetic chemistry.

Property	Value
IUPAC Name	4-amino-2,3-dichlorophenol[3][4][5]
Synonyms	2,3-dichloro-4-aminophenol, 2,3-dichloro-4-hydroxyaniline, 4-hydroxy-2,3-dichloroaniline[1]
CAS Number	39183-17-0[1][3][4][5][6][7][8]
Molecular Formula	C ₆ H ₅ Cl ₂ NO[1][3][4][5][7][8]
Molecular Weight	178.01 g/mol [3][7]
Appearance	Brown or light pink crystalline solid[1][9]
Purity (Assay)	≥97%[1][5][7]
Melting Point	>129°C (decomposes)[9]
Storage Conditions	Store in a cool, ventilated, dark place under an inert atmosphere[1][5]

Experimental Protocol: Synthesis

A common method for the synthesis of **4-Amino-2,3-dichlorophenol** involves the reduction of 2,3-dichloro-4-phenylazophenol.[9] The following protocol details the reagents, equipment, and steps required for this procedure.

Materials and Equipment:

- 100 mL two-necked flask
- Magnetic stirrer
- Reflux condenser
- Ice-water bath
- 2,3-dichloro-4-phenylazophenol (8.0 g, 0.03 mol)
- Sodium hydroxide (1 g)

- Ethanol (40 mL)
- Sodium borohydride (4.5 g, 0.12 mol)
- Dilute hydrochloric acid solution
- Ethyl acetate
- Anhydrous sodium sulfate
- Toluene (20 mL)

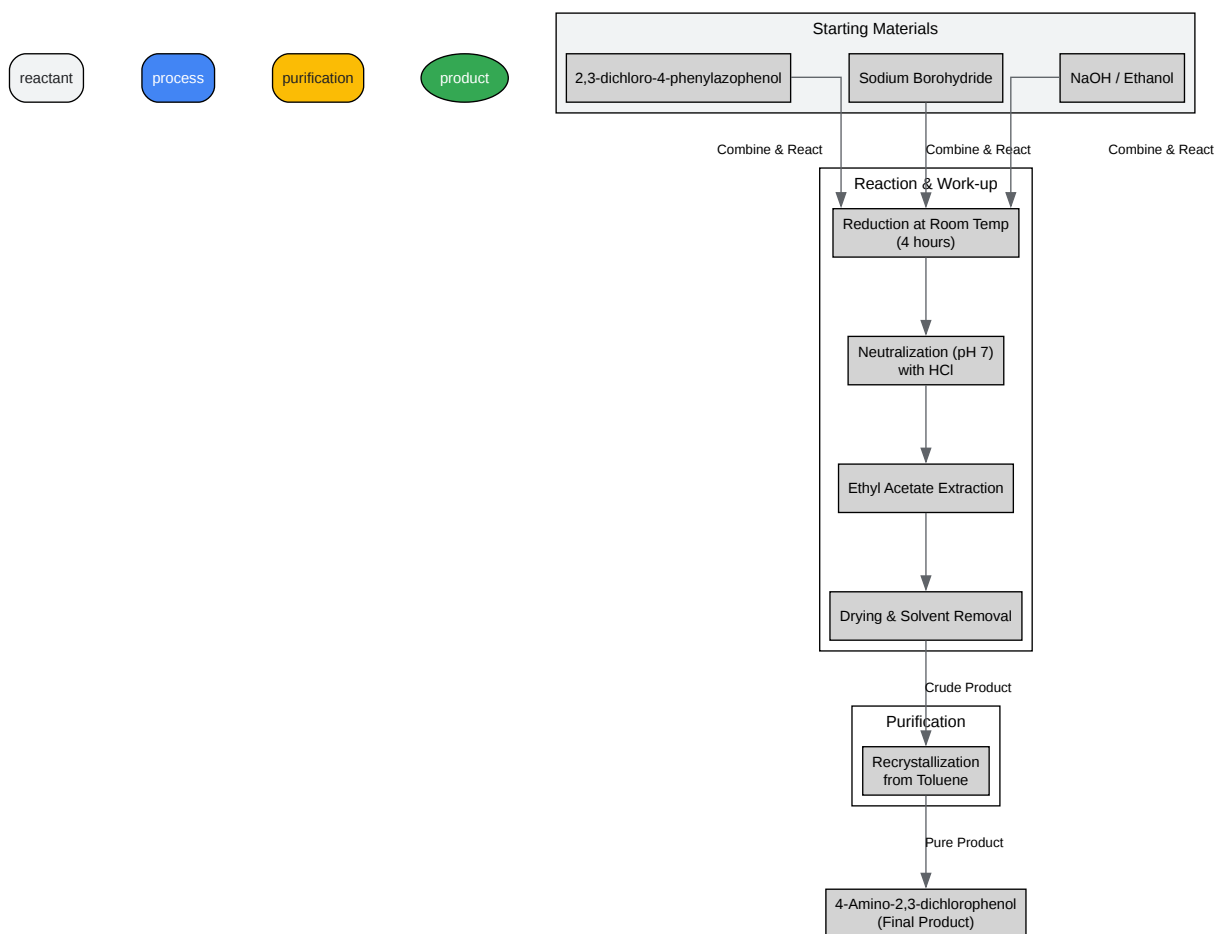
Methodology:

- **Reaction Setup:** To a 100 mL two-necked flask equipped with a stirrer and reflux condenser, add 8.0 g of 2,3-dichloro-4-phenylazophenol.[\[9\]](#)
- **Addition of Base:** Dissolve 1 g of sodium hydroxide in 40 mL of ethanol and add it to the flask.[\[9\]](#)
- **Reduction:** Cool the reaction system in an ice-water bath. Subsequently, add 4.5 g of sodium borohydride in a single portion.[\[9\]](#)
- **Reaction:** After the addition is complete, remove the ice bath. Allow the mixture to warm to room temperature and continue stirring for 4 hours.[\[9\]](#)
- **Work-up:** Upon completion, adjust the pH of the reaction solution to 7 using a dilute hydrochloric acid solution.[\[9\]](#)
- **Extraction:** Perform extraction three times using ethyl acetate. Combine the organic phases.[\[9\]](#)
- **Drying and Concentration:** Dry the combined organic phase with anhydrous sodium sulfate and remove the solvent by distillation under reduced pressure.[\[9\]](#)
- **Purification:** Recrystallize the crude product using 20 mL of toluene.[\[9\]](#)

- Final Product: After filtration and drying, 5.08 g of light pink crystalline **4-amino-2,3-dichlorophenol** is obtained, yielding a 95% yield with 100% purity.[9]

Logical Workflow and Visualizations

The synthesis process can be visualized as a clear, sequential workflow.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **4-Amino-2,3-dichlorophenol**.

Applications in Research and Drug Development

4-Amino-2,3-dichlorophenol is a key precursor in the synthesis of various biologically active molecules. Its primary applications include:

- **Pharmaceutical Synthesis:** It is extensively used in the creation of pyrazine-based compounds for drug formulations aimed at treating inflammation, respiratory disorders, and viral infections.[1][6][9] The compound's chlorinated phenol structure is modified through multi-step synthetic processes to produce these active pharmaceutical ingredients (APIs).[1][2]
- **Fungicide Production:** It serves as a crucial intermediate in the synthesis of Fenhexamid, a widely used fungicide.[1][6]
- **Impurity Reference Standard:** In pharmaceutical quality control, it can be used as a reference standard for the identification and quantification of impurities in final drug products.[2]

The adaptability of this compound in synthetic chemistry suggests significant potential for future breakthroughs in drug design, particularly in developing treatments for emerging viral diseases and chronic inflammatory conditions.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. innospk.com [innospk.com]
- 2. nbinno.com [nbinno.com]
- 3. 4-Amino-2,3-dichlorophenol | C₆H₅Cl₂NO | CID 9877529 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 4-Amino-2,3-dichlorophenol | LGC Standards [lgcstandards.com]
- 5. 4-Amino-2,3-dichlorophenol | 39183-17-0 [sigmaaldrich.com]

- 6. pharmaffiliates.com [pharmaffiliates.com]
- 7. CAS 39183-17-0 | 4630-5-1F | MDL MFCD14455913 | 4-Amino-2,3-dichlorophenol | SynQuest Laboratories [synquestlabs.com]
- 8. 39183-17-0|4-Amino-2,3-dichlorophenol: In Stock [parkwayscientific.com]
- 9. 4-Amino-2,3-dichlorophenol | 39183-17-0 [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Amino-2,3-dichlorophenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042498#4-amino-2-3-dichlorophenol-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com